

# Application Notes and Protocols: FLI-06 Stock Solution Preparation

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## Compound of Interest

Compound Name: FLI-06

Cat. No.: B1672773

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**FLI-06** is a potent small molecule inhibitor of the Notch signaling pathway.<sup>[1][2][3]</sup> Its mechanism of action involves the disruption of the early secretory pathway, leading to an inhibition of general secretion at a step before exit from the endoplasmic reticulum (ER).<sup>[2][4][5]</sup> This activity ultimately interferes with the proper trafficking and processing of Notch receptors.<sup>[1]</sup> **FLI-06** has been utilized in various cancer research contexts, including tongue squamous cell carcinoma, lung adenocarcinoma, and esophageal squamous cell carcinoma, where it has been shown to decrease cell proliferation, induce apoptosis, and suppress tumor growth.<sup>[2][6]</sup> These application notes provide detailed protocols for the preparation, storage, and handling of **FLI-06** stock solutions for in vitro and in vivo research applications.

## Data Presentation

Table 1: Chemical and Physical Properties of **FLI-06**

Property	Value	Reference
Molecular Weight	438.5 g/mol	[2]
Molecular Formula	C25H30N2O5	[2]
CAS Number	313967-18-9	[2]
Purity	>98%	[2]
Appearance	Solid, powder	[7]
EC50 (Notch Signaling)	2.3 $\mu$ M	[1][3]

Table 2: Solubility of **FLI-06**

Solvent	Solubility	Reference
DMSO	$\geq$ 16.1 mg/mL to 100 mg/mL	[3][7][8]
Ethanol	8 mg/mL to 10 mg/mL (with gentle warming)	[1][2][3]
Water	Insoluble	[3]

Table 3: Storage and Stability of **FLI-06**

Form	Storage Temperature	Stability	Reference
Lyophilized Powder	-20°C, desiccated	Up to 24 months	[2]
Stock Solution in DMSO	-20°C	Up to 1 week	[2][9]
Stock Solution in DMSO	-80°C	Up to 1 year	[1]
Stock Solution in Ethanol	-20°C	Up to 1 week	[9]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **FLI-06** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution from 5 mg of lyophilized **FLI-06** powder.

#### Materials:

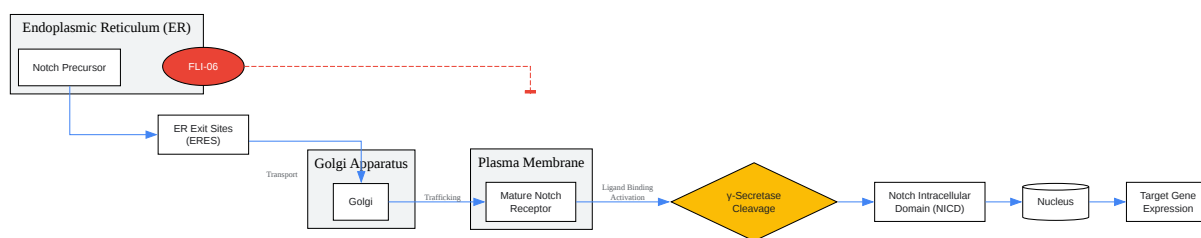
- **FLI-06** lyophilized powder (5 mg)
- Dimethyl sulfoxide (DMSO), anhydrous/fresh
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

- Pre-warm **FLI-06**: Allow the vial of lyophilized **FLI-06** to equilibrate to room temperature before opening to prevent condensation.
- Centrifuge: Briefly centrifuge the vial to ensure all the powder is at the bottom.<sup>[4]</sup>
- Solvent Calculation: To prepare a 10 mM stock solution from 5 mg of **FLI-06** (MW: 438.5 g/mol ), the required volume of DMSO is calculated as follows:
  - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
  - $\text{Volume (mL)} = ((0.005 \text{ g} / 438.5 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1000$
  - $\text{Volume (mL)} \approx 1.14 \text{ mL}$
- Reconstitution: Aseptically add 1.14 mL of anhydrous DMSO to the vial containing 5 mg of **FLI-06**.<sup>[2]</sup>
- Dissolution: Gently vortex or sonicate the solution until the **FLI-06** is completely dissolved. Visually inspect the solution to ensure there are no particulates.

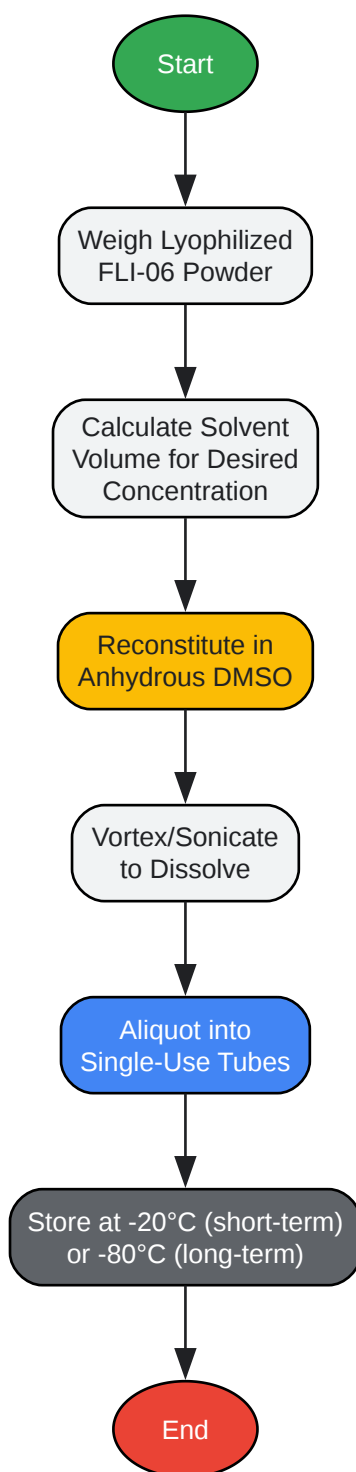
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[2]
- Storage: Store the aliquots at -20°C for short-term use (up to 1 week) or at -80°C for long-term storage (up to 1 year).[1][2]

## Mandatory Visualizations



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Caption: **FLI-06** inhibits the Notch signaling pathway by blocking protein transport at the ER exit sites.



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Caption: Workflow for preparing an **FLI-06** stock solution.

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